

# A Comprehensive Guide to the Proper Disposal of Triethyl-d15-amine

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## Compound of Interest

Compound Name: Triethyl-d15-amine

CAS No.: 66688-79-7

Cat. No.: B1602551

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As a senior application scientist, I understand that meticulous handling of specialized reagents extends beyond the benchtop; it encompasses a cradle-to-grave responsibility, culminating in safe and compliant disposal. This guide provides an in-depth, procedural framework for the proper disposal of **Triethyl-d15-amine**, a deuterated isotopologue of triethylamine. While its chemical reactivity mirrors that of its non-labeled counterpart, the principles of safe disposal are paramount to ensure laboratory safety, environmental protection, and regulatory compliance.

## Understanding the Hazard Profile of Triethyl-d15-amine

**Triethyl-d15-amine** ( $(C_2D_5)_3N$ ) is a highly flammable liquid and vapor that is also toxic and corrosive.[1][2][3] Acute exposure through ingestion, inhalation, or skin contact can be harmful, and the substance can cause severe skin burns and eye damage.[1][3][4] Therefore, all disposal procedures must be approached with the utmost caution, treating the compound as a hazardous waste.

Property	Data	Source(s)
CAS Number	66688-79-7	[1][3][5]
Molecular Formula	(C <sub>2</sub> D <sub>5</sub> ) <sub>3</sub> N	[3][5]
Molecular Weight	116.28 g/mol	[2][3]
Appearance	Colorless liquid	[6][7]
Odor	Strong, ammonia or fish-like	[6][7]
Flash Point	-7 °C (19.4 °F) - closed cup	
Boiling Point	88.8 °C (191.8 °F)	[1]
GHS Hazard Statements	H225, H302, H311 + H331, H314, H335	[1]
Hazard Class	3 (Flammable Liquid)	[6]
Disposal Consideration	Hazardous Waste	[6][8]

## Core Disposal Directive: A Step-by-Step Procedural Guide

The overarching principle for the disposal of **Triethyl-d15-amine** is that it must be managed as hazardous waste in accordance with all applicable federal, state, and local regulations.[6][8]

Under no circumstances should this chemical be disposed of down the drain or in regular trash.  
[6][9][10]

### Step 1: Waste Collection and Segregation

Proper segregation of waste streams is the foundation of safe chemical disposal.

- Designated Waste Container: Collect all **Triethyl-d15-amine** waste, including contaminated consumables (e.g., pipette tips, gloves), in a dedicated, properly labeled hazardous waste container.[11][12] The container should be made of a compatible material, such as glass or high-density polyethylene (HDPE). Do not use metal containers if the waste is mixed with water.[10]

- Labeling: Clearly label the container with the words "HAZARDOUS WASTE," the full chemical name "**Triethyl-d15-amine**," and the approximate concentration and volume.[8][12]
- Segregation: Keep the **Triethyl-d15-amine** waste container separate from incompatible materials, particularly strong acids and oxidizing agents, to prevent violent reactions.[6][11]
- Container Integrity: Ensure the waste container is always tightly sealed except when adding waste to prevent the release of flammable and toxic vapors.[11][12] Store the container in a cool, dry, and well-ventilated area, away from sources of ignition.[1][11]

## Step 2: Small-Scale Laboratory Spills

In the event of a small spill, immediate and appropriate action is crucial to mitigate hazards.

- Eliminate Ignition Sources: Immediately extinguish all nearby flames, turn off hot plates, and remove any other potential sources of ignition.[6]
- Ventilation: Ensure the area is well-ventilated to disperse vapors.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. For larger spills or in poorly ventilated areas, a respirator may be necessary.[11][13]
- Containment and Absorption: Contain the spill using an inert absorbent material such as vermiculite, dry sand, or commercial sorbent pads.[4][6] Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a designated hazardous waste container.[6][9]
- Decontamination: Clean the spill area with soap and water. Collect the cleaning materials and any contaminated items for disposal as hazardous waste.[4]

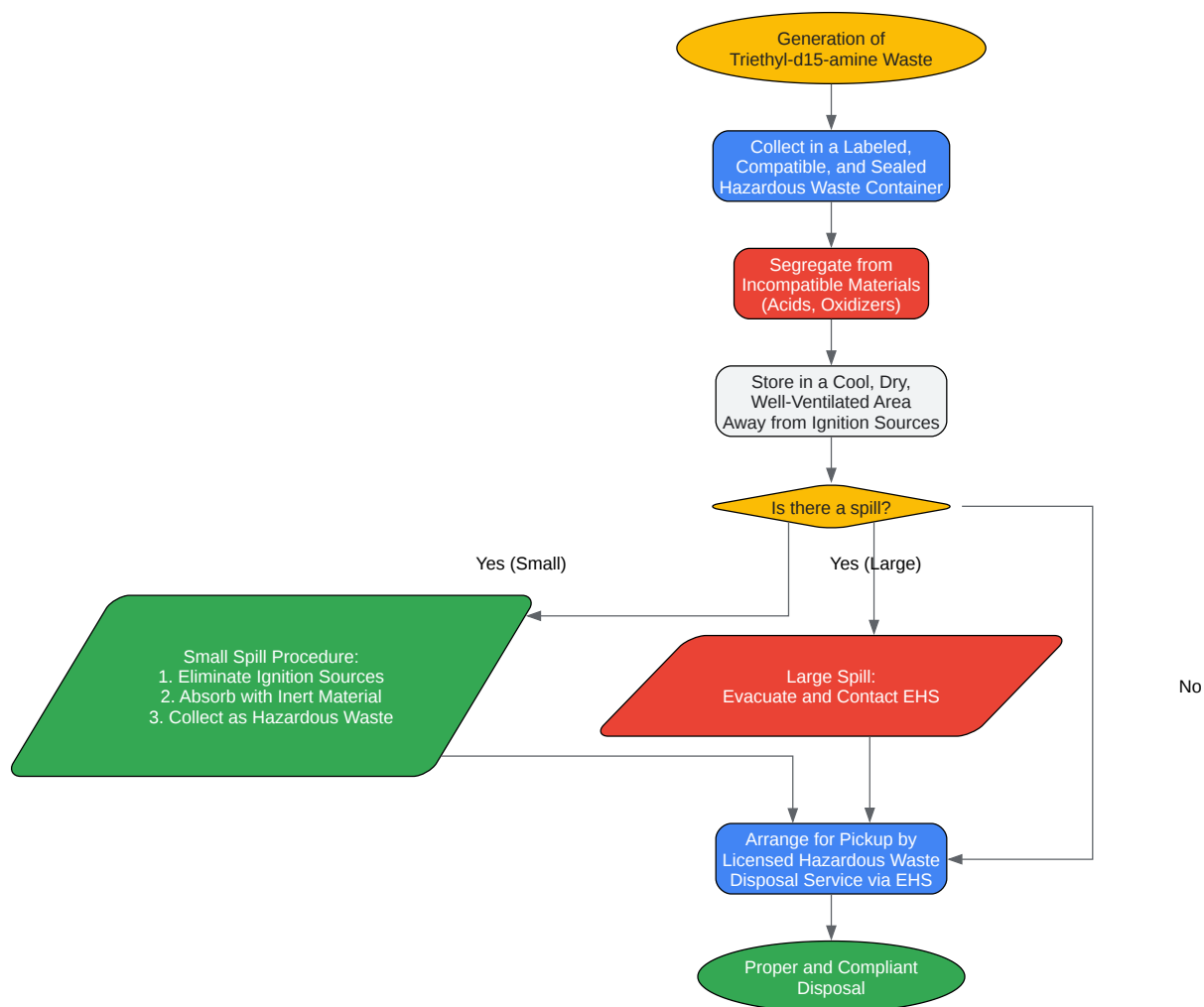
## Step 3: Disposal of Bulk Quantities

The disposal of larger quantities of **Triethyl-d15-amine** must be handled by a licensed hazardous waste disposal company.[11]

- Contact Environmental Health & Safety (EHS): Your institution's EHS department is the primary resource for arranging the disposal of hazardous waste. They will have established procedures and contracts with certified disposal vendors.
- Licensed Disposal Facility: The most common and recommended method for the disposal of flammable organic solvents like **Triethyl-d15-amine** is incineration at a licensed hazardous waste treatment facility.<sup>[4]</sup> This process ensures the complete destruction of the compound. While the deuterium labeling does not significantly alter the combustion process, it is a unique identifier of the molecule's origin.<sup>[14][15]</sup>
- Neutralization as a Pre-treatment: In some cases, neutralization of the amine with a dilute acid (e.g., hydrochloric acid) may be considered as a pre-treatment step to form the less volatile triethylamine hydrochloride salt.<sup>[16][17]</sup> However, this should only be performed by trained personnel in a controlled environment, as the reaction is exothermic. The resulting salt solution must still be disposed of as hazardous waste.

## Decision-Making Workflow for Triethyl-d15-amine Disposal

The following diagram outlines the decision-making process for the proper disposal of **Triethyl-d15-amine** waste.



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Caption: Decision workflow for the safe disposal of **Triethyl-d15-amine**.

## Conclusion: A Commitment to Safety and Compliance

The proper disposal of **Triethyl-d15-amine** is a critical component of laboratory safety and environmental stewardship. By adhering to the procedures outlined in this guide—from meticulous collection and segregation to the engagement of professional disposal services—researchers can ensure they are meeting their regulatory obligations and fostering a safe working environment. Always consult your institution's specific guidelines and the Safety Data Sheet for the most current information.

## References

- New Jersey Department of Health. (n.d.). Triethylamine - Hazardous Substance Fact Sheet. Retrieved from [\[Link\]](#)
- Penta Chemicals. (2024, February 27). Triethylamine - SAFETY DATA SHEET. Retrieved from [\[Link\]](#)
- Sdfine. (n.d.). TRIETHYLAMINE. Retrieved from [\[Link\]](#)
- Redox. (2023, August 22). Safety Data Sheet Triethylamine. Retrieved from [\[Link\]](#)
- Collect and Recycle. (n.d.). Amine Disposal For Businesses. Retrieved from [\[Link\]](#)
- Centers for Disease Control and Prevention. (n.d.). NIOSH Pocket Guide to Chemical Hazards - Triethylamine. Retrieved from [\[Link\]](#)
- National Institutes of Health, PubChem. (n.d.). **Triethyl-d15-amine**. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration. (n.d.). OSHA-PV2060 - Trimethylamine. Retrieved from [\[Link\]](#)
- AIC. (n.d.). Hazardous Waste Disposal. Retrieved from [\[Link\]](#)
- LASEC. (n.d.). MATERIAL SAFETY DATA SHEET Triethylamine. Retrieved from [\[Link\]](#)

- Occupational Safety and Health Administration. (2021, July 13). TRIETHYLAMINE. Retrieved from [\[Link\]](#)
- Diplomata Comercial. (2025, April 10). Amine Usage Guidelines for High-Purity Amines in Industry. Retrieved from [\[Link\]](#)
- CountyOffice.org. (2025, August 12). How Do You Dispose Of Flammable Liquids? [Video]. YouTube. Retrieved from [\[Link\]](#)
- Purdue University. (n.d.). Guidelines: Handling and Disposal of Chemicals. Retrieved from [\[Link\]](#)
- ewaste disposal, inc. (n.d.). How Do You Discard Class 3 Flammable Liquids List Chemicals?. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). Recommended Methods of Reduction, Neutralization, Recovery, or Disposal of Hazardous Waste: Volume I Executive Summary. Retrieved from [\[Link\]](#)
- StateScape. (n.d.). Chapter 850: IDENTIFICATION OF HAZARDOUS WASTES. Retrieved from [\[Link\]](#)
- University of Pittsburgh. (2023, September 19). Guidelines for Flammable Liquid Disposal. Retrieved from [\[Link\]](#)
- Northwestern University. (2023, February 27). Hazardous Waste Disposal Guide. Retrieved from [\[Link\]](#)
- ResearchGate. (2014, November 27). How do I get rid of triethyl amine in a reaction?. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (1984, June). Stable Isotope Dilution For Hazardous Waste Incineration. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (2025, May 15). Household Hazardous Waste (HHW). Retrieved from [\[Link\]](#)

- EHS Daily Advisor. (2020, June 22). Hazardous Waste: Final Rule from EPA Modernizes Ignitable Liquids Determinations. Retrieved from [[Link](#)]
- DTIC. (n.d.). Kinetic Deuterium Isotope Effects in the Combustion of Nitramine Propellants. Retrieved from [[Link](#)]
- Synergy Recycling. (n.d.). Disposal of deuterium (D<sub>2</sub>). Retrieved from [[Link](#)]
- Semantic Scholar. (1989, June 1). Deuterium isotope effects during HMX combustion: chemical kinetic burn rate control mechanism verified. Retrieved from [[Link](#)]
- Dartmouth College. (n.d.). Hazardous Waste Disposal Guide. Retrieved from [[Link](#)]

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## Sources

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [Triethyl-d15-amine | C<sub>6</sub>H<sub>15</sub>N | CID 16212933 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/Triethyl-d15-amine) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. [isotope.com](https://www.isotope.com) [[isotope.com](https://www.isotope.com)]
- 4. [store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [[store.apolloscientific.co.uk](https://store.apolloscientific.co.uk)]
- 5. [isotope.com](https://www.isotope.com) [[isotope.com](https://www.isotope.com)]
- 6. [nj.gov](https://www.nj.gov) [[nj.gov](https://www.nj.gov)]
- 7. [CDC - NIOSH Pocket Guide to Chemical Hazards - Triethylamine](https://www.cdc.gov/niosh/pocketguide/) [[cdc.gov](https://www.cdc.gov)]
- 8. [safety.pitt.edu](https://safety.pitt.edu) [[safety.pitt.edu](https://safety.pitt.edu)]
- 9. [pentachemicals.eu](https://www.pentachemicals.eu) [[pentachemicals.eu](https://www.pentachemicals.eu)]
- 10. [Hazardous Waste Disposal](https://cool.culturalheritage.org) [[cool.culturalheritage.org](https://cool.culturalheritage.org)]
- 11. [collectandrecycle.com](https://www.collectandrecycle.com) [[collectandrecycle.com](https://www.collectandrecycle.com)]
- 12. [engineering.purdue.edu](https://engineering.purdue.edu) [[engineering.purdue.edu](https://engineering.purdue.edu)]
- 13. [cdn.lasec.co.za](https://cdn.lasec.co.za) [[cdn.lasec.co.za](https://cdn.lasec.co.za)]

- [14. apps.dtic.mil](https://apps.dtic.mil) [[apps.dtic.mil](https://apps.dtic.mil)]
- [15. semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
- [16. datasheets.scbt.com](https://datasheets.scbt.com) [[datasheets.scbt.com](https://datasheets.scbt.com)]
- [17. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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